

Essential Safety and Logistical Information for Handling Allyl Hexanoate

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Compound of Interest

Compound Name: Allyl hexanoate

Cat. No.: B093112

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides critical safety and logistical information for **Allyl hexanoate** (CAS No: 123-68-2), a flammable and toxic liquid commonly used as a flavoring and fragrance ingredient.^[1] Adherence to these guidelines is essential to minimize risks and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Allyl hexanoate**, the use of appropriate personal protective equipment is mandatory to prevent skin and eye contact, and inhalation of vapors.^{[2][3][4]}

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Chemical safety goggles or a face shield should be worn. [1] [2] [3]
Skin Protection	Gloves	Chemical-resistant gloves (e.g., heavy rubber or nitrile rubber) are required. [2] [5]
Protective Clothing	A lab coat or other protective clothing to prevent skin exposure is necessary. [1] [3]	
Footwear	Closed-toe shoes, preferably chemical-resistant boots, should be worn. [2]	
Respiratory Protection	Respirator	In case of inadequate ventilation, brief exposure, or low pollution, a respiratory filter device should be used. For intensive or longer exposure, a self-contained breathing apparatus is necessary. [2]

Health Hazard Information

Allyl hexanoate is classified as a hazardous substance with the following classifications: Flammable liquids (Category 4), Acute toxicity, Oral (Category 3), and Acute toxicity, Dermal (Category 3).[\[2\]](#)

Exposure Route	Hazard	Symptoms
Oral	Toxic if swallowed.	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[3]
Dermal	Toxic in contact with skin.	Causes skin irritation.[3]
Inhalation	Harmful if inhaled.	May cause respiratory tract irritation.[3]
Eye Contact	Causes eye irritation.	May cause chemical conjunctivitis and corneal damage.[3]

First Aid Measures

Immediate first aid is critical in case of exposure to **Allyl hexanoate**.

Exposure	First Aid Protocol
If Swallowed	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. Rinse mouth with water.[2][6]
If on Skin	Immediately take off all contaminated clothing. Wash skin with plenty of soap and water. Call a POISON CENTER or doctor if you feel unwell. [2]
If Inhaled	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Consult a physician.[3][6]
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Consult a physician.[3]

Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and maintain the chemical's stability.

Aspect	Procedure
Handling	Use in a well-ventilated area with local exhaust ventilation.[3] Avoid contact with skin, eyes, and clothing, and avoid inhalation of vapor or mist.[6] Keep away from heat, sparks, open flames, and hot surfaces.[2][3] Use spark-proof tools and explosion-proof equipment.[3] Do not eat, drink, or smoke when using this product.[2] Wash hands thoroughly after handling.[3]
Storage	Store in a cool, dry, well-ventilated place away from incompatible substances like oxidizing agents.[1][3] Keep the container tightly closed.[1][3] Store in a locked-up area.[2]

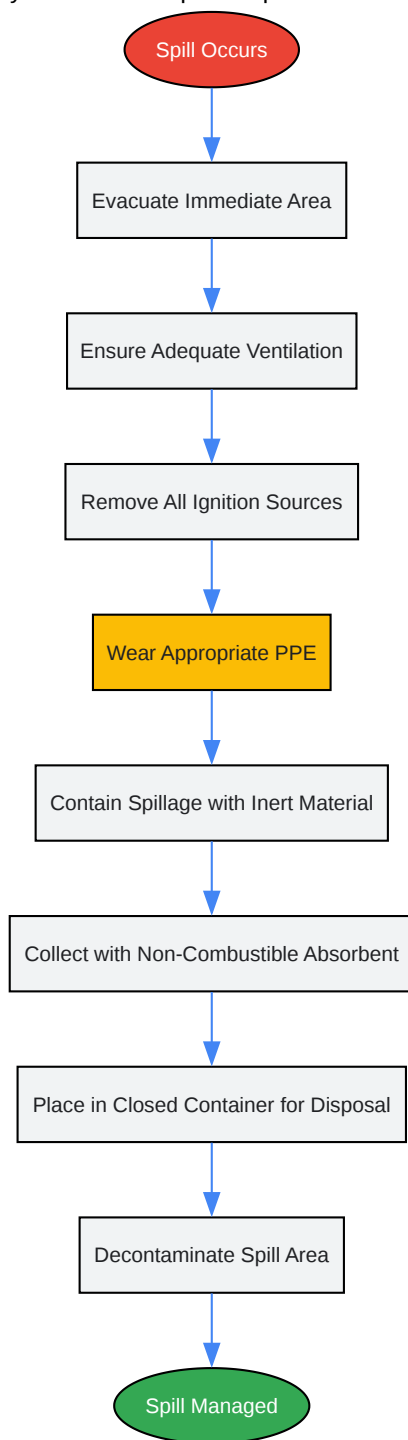
Disposal Plan

Dispose of **Allyl hexanoate** and its containers in accordance with all applicable local, regional, national, and international regulations.[2] Do not allow the product to enter drains, sewers, or water supplies.[2] Spilled material should be collected with a non-combustible absorbent material (e.g., sand, earth, vermiculite) and placed in a suitable, closed container for disposal.

Spill Response Workflow

A systematic approach is necessary to manage an **Allyl hexanoate** spill effectively. The following diagram outlines the key steps to be taken in the event of a spill.

Allyl Hexanoate Spill Response Workflow



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Caption: Workflow for managing an **Allyl hexanoate** spill.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Allyl Hexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093112#personal-protective-equipment-for-handling-allyl-hexanoate]

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